

Molecular formula and weight of Solvent Red 124

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Compound of Interest

Compound Name: Solvent Red 124

Cat. No.: B1170167

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An In-depth Technical Guide to Solvent Red 124

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Red 124**, a metal-complex azo dye. The information is curated for researchers, scientists, and professionals in drug development who may encounter this compound. This document summarizes key data, outlines a general synthesis methodology, and presents a logical workflow for its production.

Core Properties and Molecular Characteristics

Solvent Red 124 is a synthetic organic compound recognized for its vibrant bluish-red hue and is widely used in industrial applications such as coatings, inks, and plastics due to its excellent lightfastness, heat resistance, and solubility in organic solvents.^[1] It is identified by the CAS Number 12239-74-6.^{[1][2][3][4][5][6][7][8][9][10]}

There is conflicting information regarding the precise molecular formula and weight of **Solvent Red 124**. Some sources state these details are proprietary and not publicly disclosed, which is common for industrial dyes. However, one source provides a molecular formula of C₁₇H₁₈N₆ and a corresponding molecular weight of approximately 306.36 g/mol.^[1] Structurally, it is classified as a 1:2 metal complex dye, belonging to the azo dye category, which is characterized by the presence of one or more azo groups (-N=N-).^{[1][7]}

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C17H18N6 (disputed)	[1]
Molecular Weight	~306.36 g/mol (disputed)	[1]
CAS Number	12239-74-6	[1][2][3][4][5][6][7][8][9]
Physical Appearance	Red to Bluish-Red Powder	[2][8]
Heat Resistance	180-200 °C	[6][8]
Light Fastness	6-7	[7]
Acid Resistance	4-5	[7][8]
Alkali Resistance	4-5	[7][8]
Water Solubility	Indissoluble	[8]
Solubility in Butyl Cellosolve	250 g/L	[7]
Solubility in Acetone	200 g/L	[7]
Solubility in Methyl Ethyl Ketone	350 g/L	[7]
Solubility in Diacetone Alcohol	150 g/L	[7]
Density	1.26 - 1.30 g/cm ³	[8]

General Synthesis Protocol

The synthesis of **Solvent Red 124** is a multi-step process characteristic of metal-complex azo dyes. The following is a generalized experimental protocol based on available information.

Materials:

- Ortho-aminotoluene
- Methanol

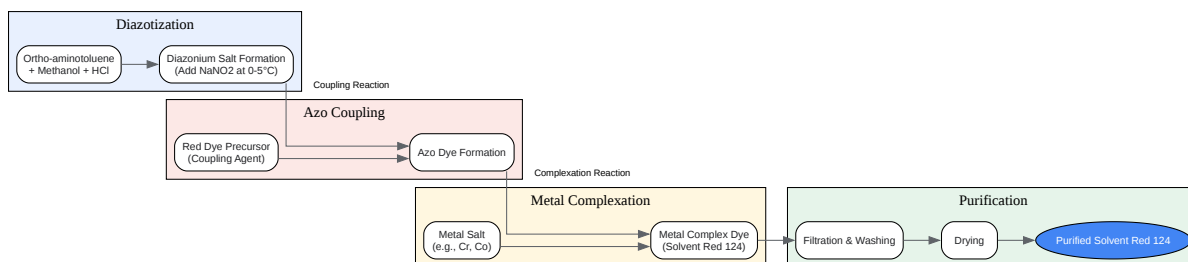
- Hydrochloric acid
- Sodium nitrite
- A suitable red azo dye precursor
- A metal salt (e.g., chromium or cobalt salt)
- Base (e.g., sodium hydroxide) for pH adjustment

Methodology:

- **Diazotization:** An amino-substituted aromatic compound, such as ortho-aminotoluene, is dissolved in an acidic medium, typically hydrochloric acid in methanol. The solution is cooled to a low temperature (e.g., 0-5 °C), and a solution of sodium nitrite is added dropwise to form the diazonium salt.
- **Azo Coupling:** The resulting diazonium salt solution is then slowly added to a solution of a coupling agent (a red dye precursor) under controlled pH and temperature conditions to form the azo dye.
- **Metal Complexation:** The synthesized azo dye is then reacted with a metal salt. This step involves the formation of a coordination complex between the dye molecule and the metal ion, which enhances the stability and color properties of the final product. The reaction conditions, such as temperature, pH, and reaction time, are optimized to ensure high yield and purity.
- **Purification:** The final product, **Solvent Red 124**, is isolated from the reaction mixture. This is typically achieved through filtration, followed by washing to remove any unreacted starting materials, byproducts, and inorganic salts. The purified dye is then dried.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **Solvent Red 124**.



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General synthesis workflow for **Solvent Red 124**.

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References

- 1. Buy Solvent Red 124 (EVT-1512235) | 12239-74-6 [evitachem.com]
- 2. Solvent Red 124 Manufacturers in Mumbai, India | C.I. No 617001 [colorantsgroup.com]
- 3. Solvent red 124 [toptrustchem.com]
- 4. Solvent Red 124 Metal Complex Solvent Dyes (Oil soluble red 3GLS) [m.colorbloomdyes.com]
- 5. colorkem.com [colorkem.com]
- 6. cncolorchem.com [cncolorchem.com]
- 7. colorantsgroup.com [colorantsgroup.com]

- 8. China Solvent Red 124 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 9. 12239-74-6 CAS MSDS (Solvent Red 124) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. cncolorchem.com [cncolorchem.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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